

# The Spirocyclic Nature of Dihydrobisdechlorogeodin: A Technical Examination

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## Compound of Interest

Compound Name: *Dihydrobisdechlorogeodin*

Cat. No.: *B1250284*

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[City, State] – [Date] – An in-depth analysis of the chemical architecture of **Dihydrobisdechlorogeodin** confirms its classification as a spiro compound. This technical guide, intended for researchers, scientists, and professionals in drug development, elucidates the structural characteristics, biosynthetic pathway, and relevant experimental data pertaining to this fungal metabolite.

## Defining a Spiro Compound

In the realm of organic chemistry, a spiro compound is characterized by a unique structural feature: two rings connected by a single, common atom known as the spiro atom. This arrangement distinguishes them from fused or bridged ring systems, where two or more atoms are shared between rings. The rigid, three-dimensional structure imparted by the spirocyclic core often leads to unique chemical and biological properties, making these compounds compelling targets in drug discovery.

## Dihydrobisdechlorogeodin: A Confirmed Spiro Compound

**Dihydrobisdechlorogeodin** is a natural product derived from its precursor, Bisdechlorogeodin. The systematic IUPAC name for Bisdechlorogeodin is methyl 4-hydroxy-5'-methoxy-6-methyl-

3,3'-dioxospiro[1-benzofuran-2,6'-cyclohexa-1,4-diene]-1'-carboxylate, a name that explicitly denotes its spirocyclic nature. **Dihydrobisdechlorogeodin**, as a dihydro derivative, retains this fundamental spirocyclic framework. The core structure consists of a benzofuran ring system and a cyclohexadiene ring system joined by a single spiro atom.

While the precise location of the hydrogenation in **Dihydrobisdechlorogeodin** that distinguishes it from Bisdechlorogeodin requires definitive structural elucidation, its classification as a spiro compound is unequivocal based on its relationship to Bisdechlorogeodin.

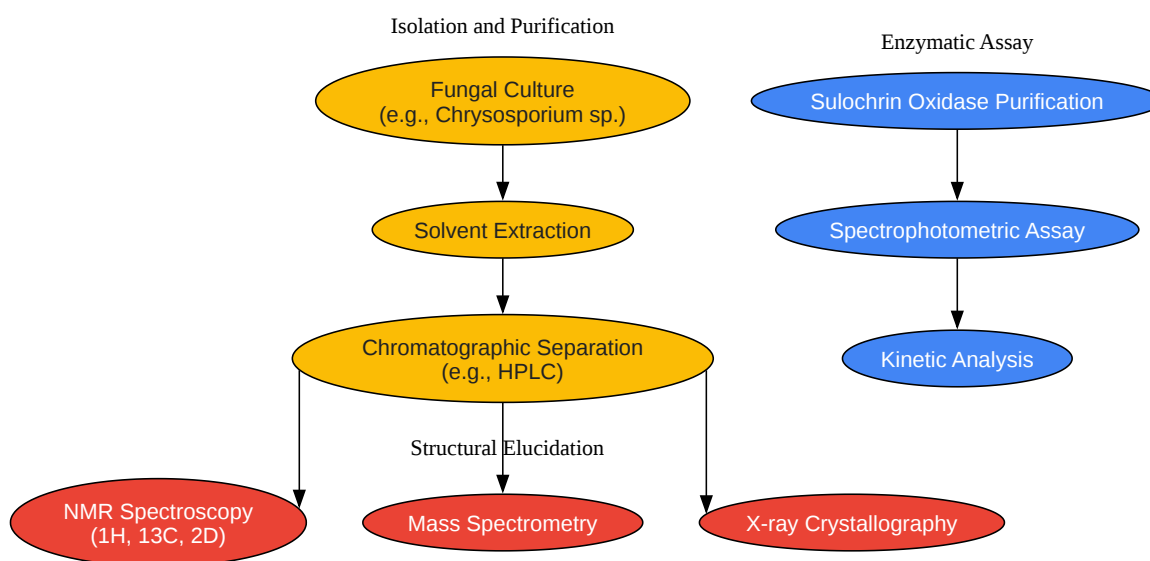
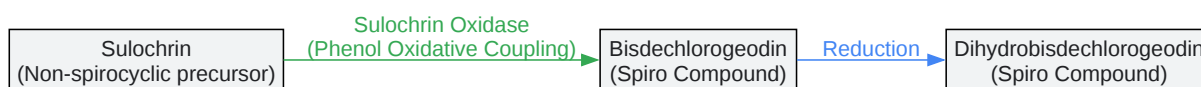
## Physicochemical Properties

A summary of the key quantitative data for the related compounds is presented below for comparative analysis.

Compound/Enzyme	Property	Value	Source
Bisdechlorogeodin	Molecular Weight	330.29 g/mol	[1][2]
Molecular Formula	C <sub>17</sub> H <sub>14</sub> O <sub>7</sub>	[1][2]	
Dihydrogeodin	Molecular Weight	401.2 g/mol	[3]
Molecular Formula	C <sub>17</sub> H <sub>14</sub> Cl <sub>2</sub> O <sub>7</sub>	[3]	
Sulochrin Oxidase	Molecular Weight	~230 kDa (Dimer)	[4]
Optimal pH	6.0	[4]	
Isoelectric Point (pI)	4.0	[4]	

## Biosynthetic Pathway

**Dihydrobisdechlorogeodin** is biosynthetically derived from the non-spirocyclic precursor sulochrin. The key transformation into the spirocyclic scaffold of the parent compound, Bisdechlorogeodin, is catalyzed by the copper-containing enzyme, sulochrin oxidase. This enzyme facilitates a regio- and stereospecific phenol oxidative coupling reaction.



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## References

- 1. (-)-Bisdechlorogeodin | C<sub>17</sub>H<sub>14</sub>O<sub>7</sub> | CID 6857341 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. Methyl 4-hydroxy-6'-methoxy-6-methyl-3,4'-dioxospiro(benzofuran-2(3H),1'-(2,5)cyclohexadiene)-2'-carboxylate | C<sub>17</sub>H<sub>14</sub>O<sub>7</sub> | CID 168966 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Dihydrogeodin | C<sub>17</sub>H<sub>14</sub>Cl<sub>2</sub>O<sub>7</sub> | CID 612831 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Purification and characterization of sulochrin oxidase from *Penicillium frequentans* - PubMed [pubmed.ncbi.nlm.nih.gov]
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